

Assessing the Explosive Sensitivity of Halogenated PETN Derivatives: A Comparative Guide

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Compound of Interest		
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This guide provides a comparative analysis of the explosive sensitivity of halogenated derivatives of **pentaerythritol tetranitrate** (PETN). The substitution of energetic nitrate ester groups with halogens (chlorine, bromine, and iodine) significantly alters the material's sensitivity to impact, friction, and electrostatic discharge (ESD). This document summarizes key experimental data and provides detailed methodologies to support further research and development in energetic materials.

Introduction

Pentaerythritol tetranitrate (PETN) is a well-known secondary explosive utilized in various applications.[1] However, its relatively high sensitivity can be a drawback for certain applications requiring enhanced safety and handling characteristics.[2] A common strategy to reduce the sensitivity of energetic materials is the substitution of energetic functional groups with more inert ones.[3] This guide focuses on a series of halogenated PETN derivatives where one, two, or three of the nitrate ester groups have been replaced by chlorine, bromine, or iodine.[4][5]

Recent studies have systematically synthesized and characterized these halogenated derivatives to understand the interplay between chemical structure and explosive sensitivity.[3] [4][6][7] The findings indicate a significant decrease in impact and friction sensitivity with an



increasing degree of halogen substitution.[4] This guide presents a consolidated overview of these findings to aid researchers in the field.

Experimental Protocols

The data presented in this guide were obtained using standardized explosive sensitivity testing methods. The following sections detail the experimental protocols for impact, friction, and electrostatic discharge sensitivity measurements.

2.1 Impact Sensitivity Testing

Impact sensitivity was determined using a standard type 12 ERL drop hammer apparatus.[4]

- Sample Preparation: 40-milligram samples of the test material were placed on 150-grit high-melting-temperature grit paper, which was positioned on a steel anvil.[4]
- Test Procedure: A 0.8-kilogram striker was gently placed on the sample. A 2.5-kilogram weight was then dropped from varying heights onto the striker.[4]
- "Go" / "No-Go" Determination: An energetic event, or a "go," was identified by measuring decibel levels with sound meters located behind and to the side of the apparatus.[4] The drop height at which there is a 50% probability of initiation (DH50) is reported.

2.2 Friction Sensitivity Testing

Friction sensitivity was evaluated using a BAM (Bundesanstalt für Materialforschung und - prüfung) friction tester.[8][9]

- Sample Preparation: A small amount of the test material is placed on a rough ceramic plate.

 [8]
- Test Procedure: A stationary ceramic pin is loaded with a specific force onto the sample. The ceramic plate is then moved back and forth under the pin for a complete cycle.[8]
- "Go" / "No-Go" Determination: The test is conducted at various load forces to determine the lowest force at which a "go" (spark, flame, or audible reaction) is observed.[10][11]

2.3 Electrostatic Discharge (ESD) Sensitivity Testing



ESD sensitivity was measured using a Safety Management Services, Inc. (SMS) ABL electrostatic discharge machine.[4][12]

- Sample Preparation: The material sample was placed between two pieces of tape.[4]
- Test Procedure: A discharge of varying energy is applied to the sample through a needle electrode.[4][12] The test can be performed using an "approaching needle" or a "fixed gap" method.[12]
- "Go" / "No-Go" Determination: A "go" was determined if the tape was broken or a popping sound was observed. The final sensitivity value is determined after statistical analysis of 15 samples.[4]

Comparative Performance Data

The following tables summarize the explosive sensitivity data for PETN and its halogenated derivatives.

Table 1: Impact Sensitivity of Halogenated PETN Derivatives

Compound	Degree of Substitution	Halogen	Impact Sensitivity (DH50, cm)
PETN	0	-	10.2 ± 0.9[4]
PETriN-CI	Mono	Chlorine	30.8 ± 2.5[4]
PETriN-Br	Mono	Bromine	30.7 ± 2.4[4]
PETriN-I	Mono	Iodine	26.6 ± 7.1[4]
PEDN-Cl ₂	Di	Chlorine	> 320 (No "go")[4]
PEDN-Br ₂	Di	Bromine	> 320 (No "go")[4]
PEDN-I ₂	Di	lodine	> 320 (No "go")[4]
PEMN-Cl ₃	Tri	Chlorine	> 320 (No "go")[4]
PEMN-Br ₃	Tri	Bromine	> 320 (No "go")[4]
PEMN-I3	Tri	lodine	> 320 (No "go")[4]



Table 2: Friction and ESD Sensitivity of Halogenated PETN Derivatives

Compound	Friction Sensitivity (N)	ESD Sensitivity (J)
PETN	59.5[4]	0.203[4]
PETriN-Cl	> 353 (No "go")[4]	0.203[4]
PETriN-Br	> 353 (No "go")[4]	0.051[4]
PETriN-I	> 353 (No "go")[4]	0.203[4]
PEDN-Cl ₂	> 353 (No "go")[4]	0.203[4]
PEDN-Br ₂	> 353 (No "go")[4]	0.203[4]
PEDN-I ₂	> 353 (No "go")[4]	0.203[4]
PEMN-Cl ₃	> 353 (No "go")[4]	0.203[4]
PEMN-Br ₃	> 353 (No "go")[4]	0.203[4]
PEMN-I ₃	> 353 (No "go")[4]	> 0.203 (No "go")[4]

Discussion of Results

The experimental data clearly demonstrate a significant decrease in the sensitivity of PETN upon halogenation.

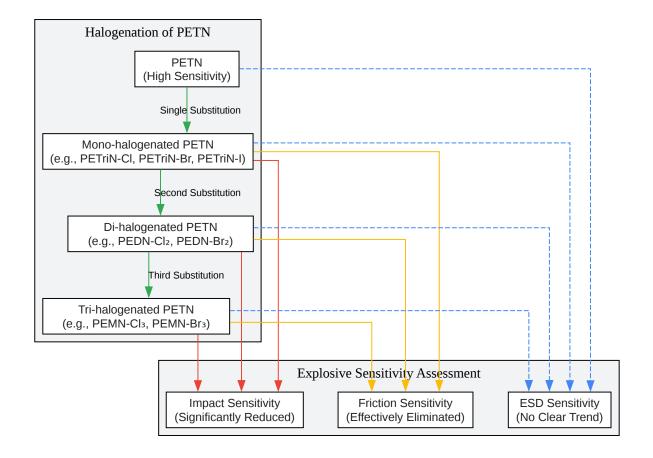
- Impact Sensitivity: The mono-substituted derivatives (PETriN-CI, PETriN-Br, and PETriN-I)
 are considerably less sensitive to impact than the parent PETN molecule, with their DH50
 values being roughly three times higher.[4] Surprisingly, the di- and tri-substituted derivatives
 were found to be insensitive to impact up to the maximum drop height of the testing
 apparatus (320 cm).[4] This indicates a dramatic stabilization of the molecule with increased
 halogen substitution.
- Friction Sensitivity: A remarkable and unexpected result was observed for friction sensitivity.
 While PETN is known to be relatively sensitive to friction, all of the halogenated derivatives, including the mono-substituted ones, showed no reaction in the friction test up to the instrument's limit.[4] The replacement of even a single nitrate ester with a halogen atom appears to completely eliminate friction sensitivity under the tested conditions.[4]



• ESD Sensitivity: The electrostatic discharge sensitivity did not show a clear trend with the degree of halogenation.[4] Most of the derivatives exhibited ESD sensitivities similar to that of PETN.[4]

Logical Workflow: Halogenation and Sensitivity

The following diagram illustrates the relationship between the progressive substitution of nitrate ester groups with halogens and the resulting impact on the explosive sensitivity of the PETN molecule.



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Caption: Workflow of PETN halogenation and its effect on explosive sensitivity.

Conclusion

The halogenation of PETN is a highly effective strategy for reducing its sensitivity to mechanical stimuli such as impact and friction. The degree of sensitivity reduction is directly correlated with the number of nitrate ester groups replaced by halogen atoms. While monosubstitution significantly decreases sensitivity, di- and tri-substitution can render the material insensitive to impact and friction under standard test conditions. The effect on electrostatic discharge sensitivity is less predictable. These findings are crucial for the design and development of new energetic materials with tailored safety properties.

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